

An In-depth Technical Guide on 3-Ethenyl-3,6-dihydrodithiine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethyl-1,2-dithi-4-ene

Cat. No.: B15417283

[Get Quote](#)

Prepared for: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the chemical entity commonly referred to as **3-Ethyl-1,2-dithi-4-ene**. Our review of the scientific literature indicates that this name is likely a synonym or a common misnomer for the compound identified as 3-Vinyl-1,2-dithiacyclohex-4-ene. The correct IUPAC name for this compound is 3-ethenyl-3,6-dihydrodithiine. This document will proceed using the correct IUPAC nomenclature and its common synonyms.

Chemical Identity and Structure

3-Ethenyl-3,6-dihydrodithiine is an organosulfur compound naturally found in garlic (*Allium sativum*) and is a member of the dithiin class of heterocyclic compounds.^{[1][2]} It is recognized as a significant contributor to the chemical profile of garlic extracts and oils.

- IUPAC Name: 3-ethenyl-3,6-dihydrodithiine^{[3][4]}
- Synonyms: 3-Vinyl-1,2-dithiacyclohex-4-ene, 3-vinyl-1,2-dithi-4-ene, 3-Ethenyl-1,2-dithi-4-ene^{[3][4]}
- CAS Number: 62488-52-2^{[3][4]}
- Molecular Formula: C₆H₈S₂^{[3][4]}
- Molecular Weight: 144.26 g/mol ^[4]

Structure:

Caption: 2D Structure of 3-ethenyl-3,6-dihydrodithiine.

Physicochemical and Spectrometric Data

While extensive experimental data for the pure compound is limited in publicly accessible literature, key identifiers and computed properties are available.

Property	Value	Source
Molecular Formula	C ₆ H ₈ S ₂	PubChem[3]
Molecular Weight	144.26 g/mol	NIST[4]
InChIKey	UQXHSMWBRGWFBK-UHFFFAOYSA-N	PubChem[3]
CAS Registry Number	62488-52-2	NIST[4]
Kovats Retention Index	Semi-standard non-polar: 1180, 1190.9, 1205, 1214; Standard polar: 1750	PubChem[3]

Occurrence and Experimental Data

3-Ethenyl-3,6-dihydrodithiine is a transformation product of allicin, the primary bioactive compound released when garlic cloves are crushed. It is frequently identified in analyses of garlic extracts, particularly those prepared in oil or with heat.

Table 1: Quantitative Analysis in Garlic Extract

Sample Matrix	Analytical Method	Compound Identified	Relative Abundance (%)	Reference
Aqueous Local Garlic Extract	GC-MS	3-vinyl-1,2-dithiacyclohex-4-ene	18.40	Ismail, R. M., et al. (2020)[5]
Iraqi Garlic Extract (5 min)	GC-MS	3-vinyl-1,2-dithiacyclohex-5-ene	34.31	Al-Marzoqi, A. H., et al. (2019) [6]
Iraqi Garlic Extract (30 min)	GC-MS	3-vinyl-1,2-dithiacyclohex-5-ene	5.52	Al-Marzoqi, A. H., et al. (2019) [6]

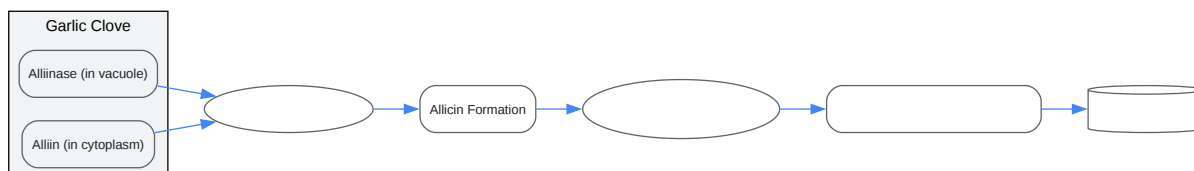
*Note: This study identified the isomer 3-vinyl-1,2-dithiacyclohex-5-ene. The relative abundance of these isomers can vary based on extraction conditions.

Experimental Protocols

Detailed protocols for the chemical synthesis of pure 3-ethenyl-3,6-dihydrodithiine are not readily available in the reviewed literature. The compound is typically generated and analyzed as part of a complex mixture from garlic.

4.1. Formation and Extraction from Garlic

The formation of vinyl dithiins, including 3-ethenyl-3,6-dihydrodithiine, is a result of the thermal decomposition of allicin. Allicin itself is produced enzymatically from alliin when garlic is crushed.



[Click to download full resolution via product page](#)

Caption: General workflow for the formation and analysis of vinylidithiins.

4.2. Identification by Gas Chromatography-Mass Spectrometry (GC-MS)

A common method for the identification and quantification of 3-ethenyl-3,6-dihydrodithiine in garlic extracts is GC-MS.

- **Sample Preparation:** Garlic cloves are crushed and extracted with a solvent (e.g., methanol, petroleum ether) or macerated in oil. The extract is then prepared for injection.
- **GC Separation:** The volatile components of the extract are separated on a capillary column (e.g., DB-5 or similar). The oven temperature is programmed to ramp up, allowing for the separation of compounds based on their boiling points and polarity.
- **MS Detection:** As compounds elute from the GC column, they are ionized (typically by electron ionization) and fragmented. The resulting mass spectrum, which shows the mass-to-charge ratio of the fragments, serves as a chemical fingerprint.
- **Identification:** The experimental mass spectrum of an eluting peak is compared to a spectral library (such as NIST) for identification.^{[4][5][6]} The retention time and Kovats index can provide further confirmation.^[3]

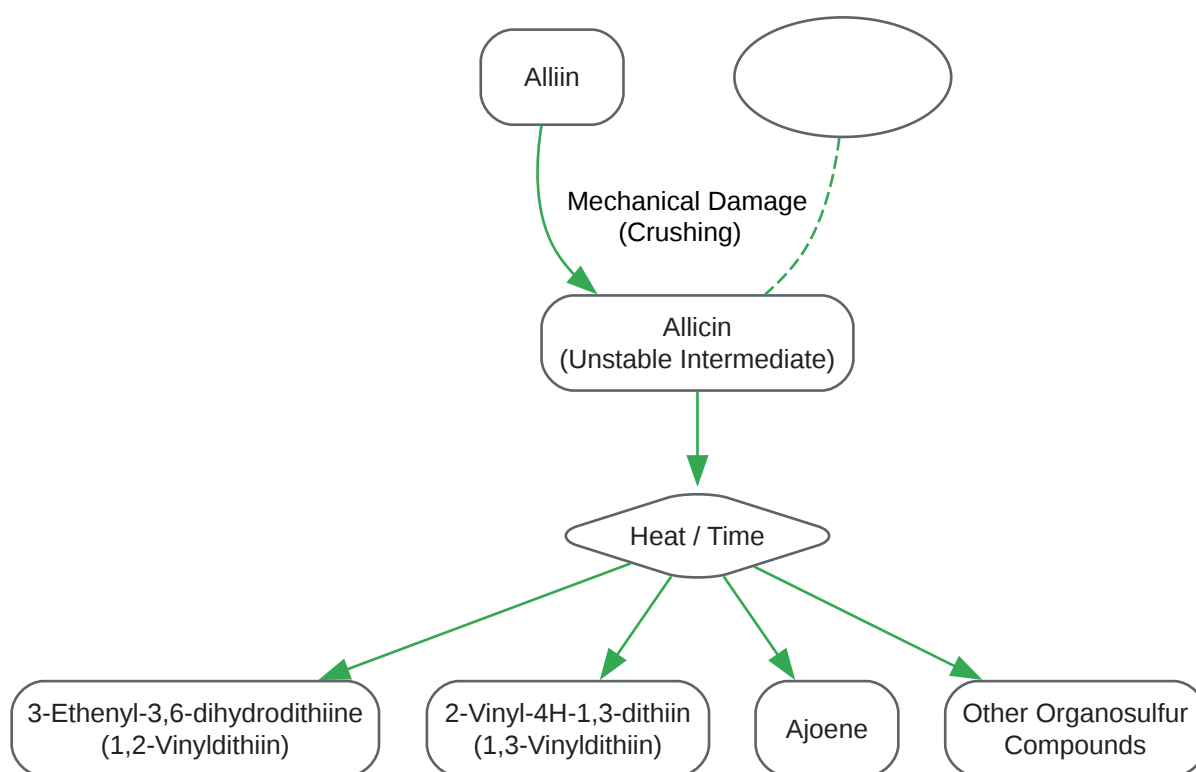
Biological Activity and Signaling Pathways

Specific studies detailing the biological activity, mechanism of action, or involvement in signaling pathways of isolated 3-ethenyl-3,6-dihydrodithiine are limited. The bioactivity is often

attributed to the entire mixture of organosulfur compounds found in garlic preparations. Generally, garlic-derived vinylthiins are associated with antioxidant and cholesterol-lowering properties.[6][7] However, quantitative data such as IC₅₀ or MIC values for this specific compound are not available in the reviewed literature.

Logical Relationship: Formation Pathway from Allicin

The primary precursor to vinylthiins is allicin. The transformation is a complex series of reactions, but the overall pathway can be visualized.



[Click to download full resolution via product page](#)

Caption: Formation of vinylthiins and other compounds from allicin.

Conclusion and Future Directions

3-Ethenyl-3,6-dihydrodithiine is a recognized organosulfur compound present in processed garlic. While methods for its detection and quantification within complex mixtures are established, there is a notable gap in the scientific literature regarding its properties as an isolated compound.

For drug development professionals and researchers, future work should focus on:

- Developing a robust and scalable chemical synthesis protocol to obtain the pure compound.
- Isolating the compound from natural sources in sufficient quantities for detailed study.
- Conducting comprehensive in vitro and in vivo studies to determine its specific biological activities (e.g., antioxidant, antimicrobial, anti-inflammatory) and to quantify its potency.
- Investigating its mechanism of action and potential interactions with cellular signaling pathways.

Without such studies, the therapeutic potential of 3-ethenyl-3,6-dihydrodithiine remains largely speculative and tied to the broader effects of garlic extracts.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Human Metabolome Database: Showing metabocard for 3-Vinyl-1,2-dithiacyclohex-4-ene (HMDB0302176) [hmdb.ca]
- 2. foodb.ca [foodb.ca]
- 3. 3-Vinyl-1,2-dithiacyclohex-4-ene | C₆H₈S₂ | CID 525328 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Vinyl-1,2-dithiacyclohex-4-ene [webbook.nist.gov]
- 5. researchgate.net [researchgate.net]
- 6. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide on 3-Ethenyl-3,6-dihydrodithiine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15417283#3-ethyl-1-2-dithi-4-ene-iupac-name-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com